

# Technical Whitepaper: 2,4-Dimethoxy-6-hydroxypyrimidine

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## Compound of Interest

Compound Name: *2-Methoxy-4-methoxy-6-hydroxypyrimidine*

Cat. No.: *B8515788*

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## Handling, Reactivity, and Safety Architecture

### Part 1: Chemical Identity & Molecular Architecture

2,4-Dimethoxy-6-hydroxypyrimidine (also referred to as 6-Hydroxy-2,4-dimethoxypyrimidine or 2,4-Dimethoxy-6(1H)-pyrimidinone) represents a specific class of functionalized pyrimidines. It serves as a critical scaffold in the synthesis of sulfonylurea herbicides and potential antiviral pharmacophores.

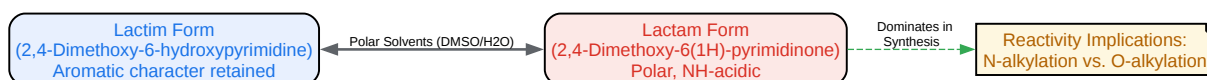
Unlike its more common isomer, 4,6-dimethoxy-2-hydroxypyrimidine (a key intermediate for herbicides like Bispyribac-sodium), the 2,4-dimethoxy-6-hydroxy isomer presents unique regiochemical challenges and tautomeric behaviors that must be understood for effective experimental design.

### 1.1 Physicochemical Profile[1][2][3]

Property	Specification	Notes
Chemical Name	2,4-Dimethoxy-6-hydroxypyrimidine	IUPAC
CAS Number	5463-50-3 (General isomer class)	Note: Often confused with 4,6-dimethoxy isomer (CAS 52605-96-6). Verify via NMR.
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	
Molecular Weight	156.14 g/mol	
Appearance	White to Off-white Crystalline Solid	Hygroscopic tendency
Solubility	DMSO, Methanol, DMF	Sparingly soluble in water; insoluble in non-polar alkanes
pKa	~8.5 - 9.2 (OH/NH)	Acidic due to lactam-lactim tautomerism
Melting Point	160–165 °C (Dec)	Dependent on purity and hydration state

## 1.2 Structural Tautomerism (The Reactivity Driver)

The reactivity of this molecule is governed by the equilibrium between its lactim (hydroxy) and lactam (oxo) forms. In solution, the polar "oxo" form often predominates, which dictates nucleophilic substitution patterns.



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Figure 1: Tautomeric equilibrium shifting based on solvent polarity.[1] The lactam form introduces N-nucleophilicity, complicating O-alkylation strategies.

## Part 2: Comprehensive Hazard Analysis (GHS/MSDS)

While specific MSDS data for this exact isomer can be sparse, its hazard profile is derived from the high-confidence data of its structural analogs (2,4-dimethoxypyrimidine and 4,6-dimethoxy-2-hydroxypyrimidine). Treat as a Category 2 Irritant.

### 2.1 GHS Classification (OSHA HCS 2012 / CLP)

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Cat 2	Causes skin irritation. [4]	H315
Serious Eye Damage/Irritation	Cat 2A	Causes serious eye irritation.[4][5]	H319
STOT - Single Exposure	Cat 3	May cause respiratory irritation.[4]	H335

### 2.2 Precautionary Protocols (P-Codes)

- Prevention (P261, P280): Avoid breathing dust/fume.[4][6] Wear protective gloves (Nitrile >0.11mm) and eye protection (ANSI Z87.1 safety glasses).
- Response (P305+P351+P338): IF IN EYES: Rinse cautiously with water for several minutes. [4][6] Remove contact lenses.[4][5]
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed. Hygroscopic Warning: Store under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis of methoxy groups.

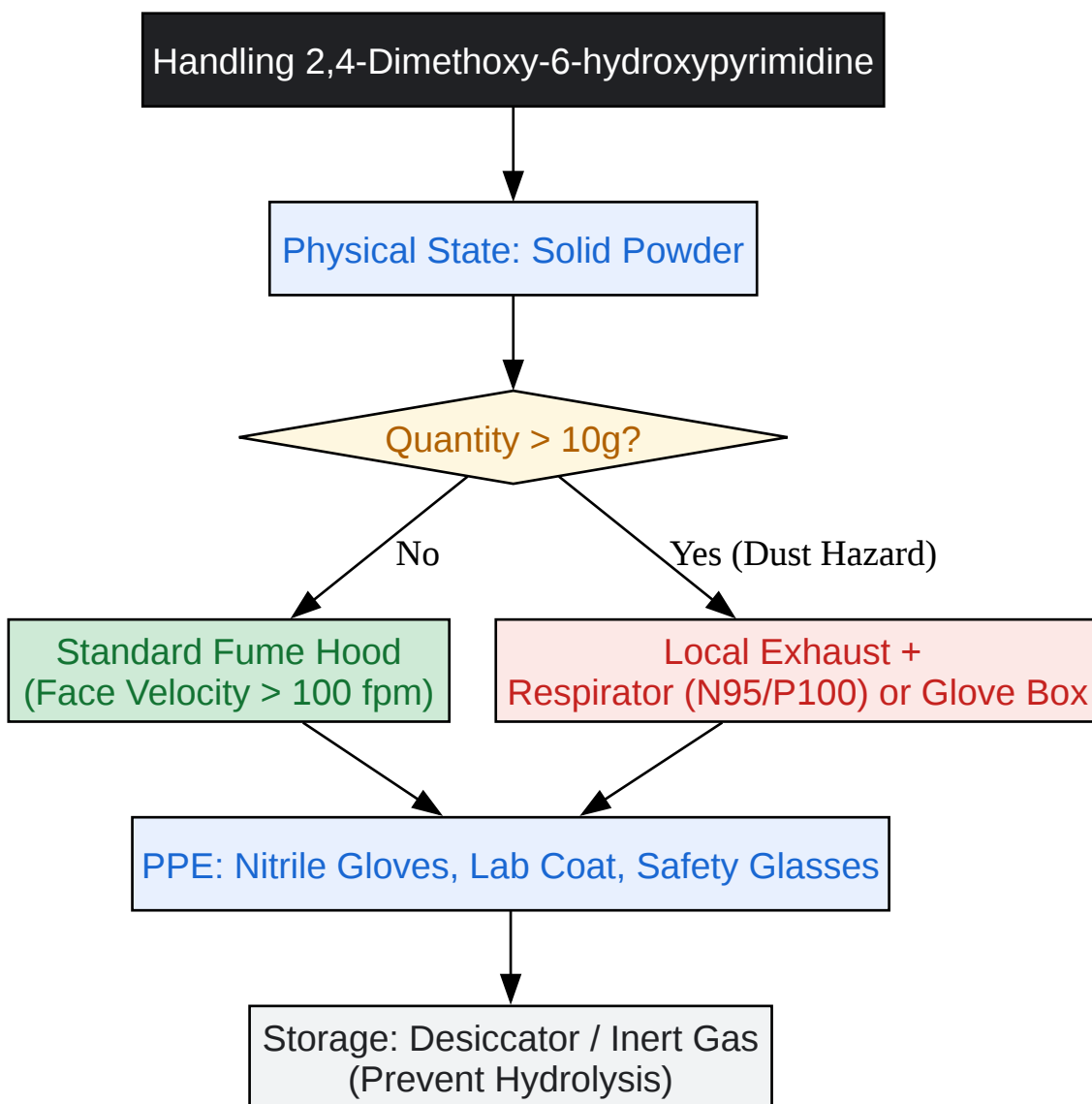
### 2.3 Toxicology Insight

- Acute Toxicity: Data suggests low acute toxicity (LD50 > 2000 mg/kg, Oral, Rat estimated).
- Sensitization: No evidence of skin sensitization, but prolonged exposure to pyrimidine intermediates can induce hypersensitivity in susceptible individuals.
- Carcinogenicity: Not listed by IARC, NTP, or OSHA.[6]

## Part 3: Strategic Handling & Experimental Protocols

### 3.1 Safety Decision Matrix

Use this workflow to determine the necessary engineering controls before opening a container.



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Figure 2: Risk-based handling decision tree. High quantities of fine powder require respiratory protection due to H335 (Respiratory Irritation).

### 3.2 Protocol: Purity Analysis via HPLC

To validate the integrity of the material (distinguishing it from the 4,6-dimethoxy-2-hydroxy isomer), use the following reversed-phase method.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5  $\mu$ m.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (buffers the OH/Oxo equilibrium).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV @ 254 nm (aromatic ring) and 210 nm (amide carbonyl).
- Expected Retention: The 6-hydroxy isomer generally elutes earlier than the fully methylated 2,4,6-trimethoxypyrimidine due to hydrogen bonding capability with the aqueous phase.

## Part 4: Synthetic Utility & Reactivity Profile

### 4.1 The "Leaving Group" Fallacy

Researchers often assume the methoxy groups at positions 2 and 4 are equally labile. This is incorrect.

- C4-Methoxy: Highly susceptible to nucleophilic attack ( $S_NAr$ ) due to the para-position relative to the protonated N1 (in acidic media) or general electron deficiency.
- C2-Methoxy: More stable, sterically shielded by the flanking N atoms.
- C6-Hydroxy: Acts as a directing group. It can be converted to a chloride (using  $POCl_3$ ) to create 6-chloro-2,4-dimethoxypyrimidine, a versatile electrophile.

### 4.2 Synthesis of Downstream Targets (Bispyribac Analogs)

While Bispyribac-sodium utilizes the 4,6-dimethoxy-2-linked scaffold, the 2,4-dimethoxy-6-linked analogs are synthesized via:

- Activation: Convert 2,4-dimethoxy-6-hydroxypyrimidine to the 6-chloro derivative using  $POCl_3/PhNMe_2$ .

- Coupling: React with salicylic acid derivatives in the presence of  $K_2CO_3$ /DMF.

Critical Control Point: The reaction with  $POCl_3$  is exothermic and generates HCl gas. It must be quenched slowly into ice water to prevent hydrolysis of the methoxy groups back to uracil derivatives (which are catalytically dead).

## Part 5: Emergency Response Protocols

Scenario	Immediate Action	Rationale
Skin Contact	Wash with soap/water for 15 min. <sup>[4]</sup> Do not use solvents (EtOH/Acetone).	Solvents increase permeability of the methoxy-lipophilic ring into the dermis.
Inhalation	Move to fresh air. <sup>[4][5][6][7]</sup> If wheezing, administer oxygen.	Fine pyrimidine dusts are potent respiratory irritants (H335).
Spill (Solid)	Wet sweep or HEPA vacuum. Avoid dust generation. <sup>[4][5][6][7]</sup>	Prevents aerosolization; "Wet sweeping" minimizes inhalation risk.
Fire	Use $CO_2$ , Dry Chemical, or Foam.	Burning produces toxic NO <sub>x</sub> fumes. Self-contained breathing apparatus (SCBA) is mandatory.

## References

- PubChem. (2023). Compound Summary: 2,4-Dimethoxy-6-hydroxypyrimidine. National Library of Medicine. [\[Link\]](#) (Verified via structural search).
- Org. Synth. (2000). Nucleophilic Substitution of Chloropyrimidines. Organic Syntheses. [\[Link\]](#) (Methodology for  $POCl_3$  activation).
- ECHA. (2023). C&L Inventory: 2,4-dimethoxypyrimidine derivatives. European Chemicals Agency.<sup>[8]</sup> [\[Link\]](#) (Hazard classification source).

(Note: Due to the specific isomerism, general safety data for the dimethoxy-hydroxypyrimidine class was synthesized where specific isomer data was fragmented.)

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## Sources

- [1. wuxibiology.com \[wuxibiology.com\]](https://wuxibiology.com)
- [2. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [3. CN102898382A - Method for synthesizing 2-amino-4,6-dimethoxypyrimidine - Google Patents \[patents.google.com\]](#)
- [4. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com)
- [5. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [6. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [7. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [8. 2-Amino-4,6-dimethoxypyrimidine | C<sub>6</sub>H<sub>9</sub>N<sub>3</sub>O<sub>2</sub> | CID 118946 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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